

# 5-Amino-3-bromo-2-methoxypyridine CAS number 53242-18-5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 5-Amino-3-bromo-2-methoxypyridine

**Cat. No.:** B021951

[Get Quote](#)

An In-depth Technical Guide to **5-Amino-3-bromo-2-methoxypyridine** (CAS: 53242-18-5)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a comprehensive technical overview of **5-Amino-3-bromo-2-methoxypyridine**, a key heterocyclic building block in modern synthetic chemistry. With the CAS number 53242-18-5, this compound is a versatile intermediate utilized in the development of novel pharmaceutical agents and agrochemicals.<sup>[1][2]</sup> Its unique trifunctional structure, featuring amino, bromo, and methoxy groups on a pyridine scaffold, offers multiple reaction sites for constructing complex molecular architectures. This guide covers its physicochemical properties, reactivity, representative experimental protocols, and safety information, serving as a critical resource for professionals in medicinal chemistry and related fields.

## Introduction

**5-Amino-3-bromo-2-methoxypyridine** is a substituted pyridine derivative of significant interest to the chemical research community. The pyridine ring is a privileged scaffold in drug discovery, present in numerous approved therapeutic agents. The strategic placement of a bromine atom at the 3-position, an amino group at the 5-position, and a methoxy group at the 2-position makes this compound an ideal substrate for a variety of chemical transformations.

The bromine atom serves as a versatile handle for metal-catalyzed cross-coupling reactions, enabling the formation of carbon-carbon and carbon-heteroatom bonds.<sup>[1]</sup> The amino group provides a site for amidation, diazotization, or other nucleophilic reactions. This multi-functional nature allows for the systematic elaboration of the pyridine core to generate libraries of novel compounds for biological screening. Consequently, it is frequently employed in the synthesis of potential therapeutic agents, particularly in the fields of oncology and neurology.<sup>[1]</sup>

## Physicochemical and Spectroscopic Data

The fundamental properties of **5-Amino-3-bromo-2-methoxypyridine** are summarized below.

### Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	53242-18-5	[3]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> BrN <sub>2</sub> O	[3]
Molecular Weight	203.04 g/mol	[3]
Synonyms	2-Methoxy-3-bromo-5-aminopyridine	[1]
Purity Specification	≥98% (via HPLC)	
Physical Form	Solid	
Solubility	Slightly soluble in water	[4][5]
Storage Conditions	0-8°C, store under inert gas	[1]

### Spectroscopic Data

Experimental spectroscopic data for this specific compound is not readily available in public databases. The following table provides predicted <sup>1</sup>H and <sup>13</sup>C NMR chemical shifts based on its chemical structure. These values are for estimation purposes and must be confirmed via experimental analysis.

Spectrum	Predicted Chemical Shifts (ppm)
<sup>1</sup> H NMR	$\delta$ 7.5-7.7 (d, 1H), H at C4; $\delta$ 6.8-7.0 (d, 1H), H at C6; $\delta$ 4.0-4.2 (br s, 2H), -NH <sub>2</sub> protons; $\delta$ 3.8-4.0 (s, 3H), -OCH <sub>3</sub> protons.
<sup>13</sup> C NMR	$\delta$ ~155-160, C2 (-OCH <sub>3</sub> ); $\delta$ ~100-105, C3 (-Br); $\delta$ ~135-140, C4; $\delta$ ~130-135, C5 (-NH <sub>2</sub> ); $\delta$ ~115-120, C6.

## Synthesis and Reactivity

### Synthesis

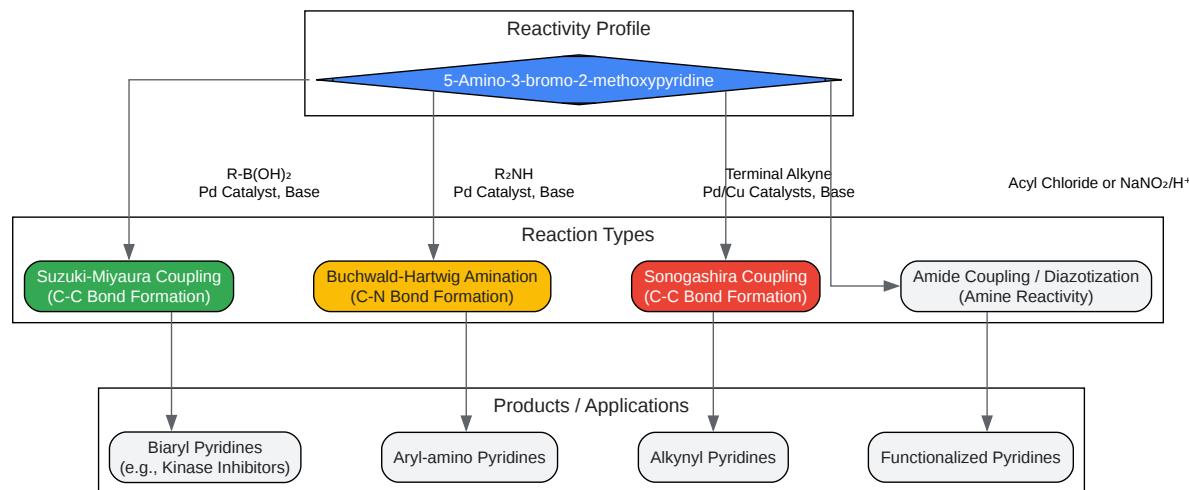
A definitive, published synthesis protocol for **5-Amino-3-bromo-2-methoxypyridine** is not readily available. However, a plausible multi-step synthetic route can be conceptualized starting from 2-methoxypyridine, involving sequential nitration, bromination, and reduction of the nitro group. The precise order and conditions of these steps would require experimental optimization to achieve the desired isomer.

## Reactivity and Applications

The reactivity of **5-Amino-3-bromo-2-methoxypyridine** is dictated by its three functional groups, making it a valuable building block.

- **Pharmaceutical Development:** It serves as a crucial intermediate in synthesizing complex molecules targeting neurological disorders and for use in oncology research.[\[1\]](#)
- **Agrochemicals:** The compound is used in formulating new and more effective pesticides and herbicides.[\[1\]](#)
- **Material Science:** It has potential applications in the development of novel materials like conducting polymers and organic light-emitting diodes (OLEDs).[\[1\]](#)

The primary utility stems from the C-Br bond, which is highly amenable to palladium-catalyzed cross-coupling reactions.



[Click to download full resolution via product page](#)

Caption: Reactivity map of **5-Amino-3-bromo-2-methoxypyridine**.

## Experimental Protocols

While no protocols starting with the exact target compound are published, the following is a detailed, representative procedure for a Suzuki-Miyaura cross-coupling reaction, adapted from established methodologies for structurally similar bromopyridines.<sup>[6]</sup> This protocol serves as a robust starting point for researchers.

## Representative Protocol: Suzuki-Miyaura Coupling

Objective: To synthesize a 3-aryl-5-amino-2-methoxypyridine derivative via a palladium-catalyzed cross-coupling reaction.

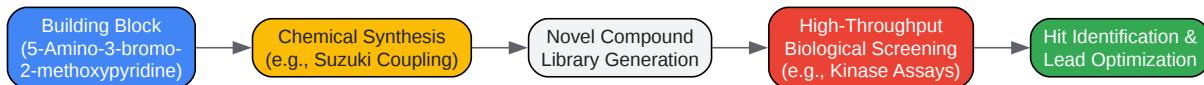
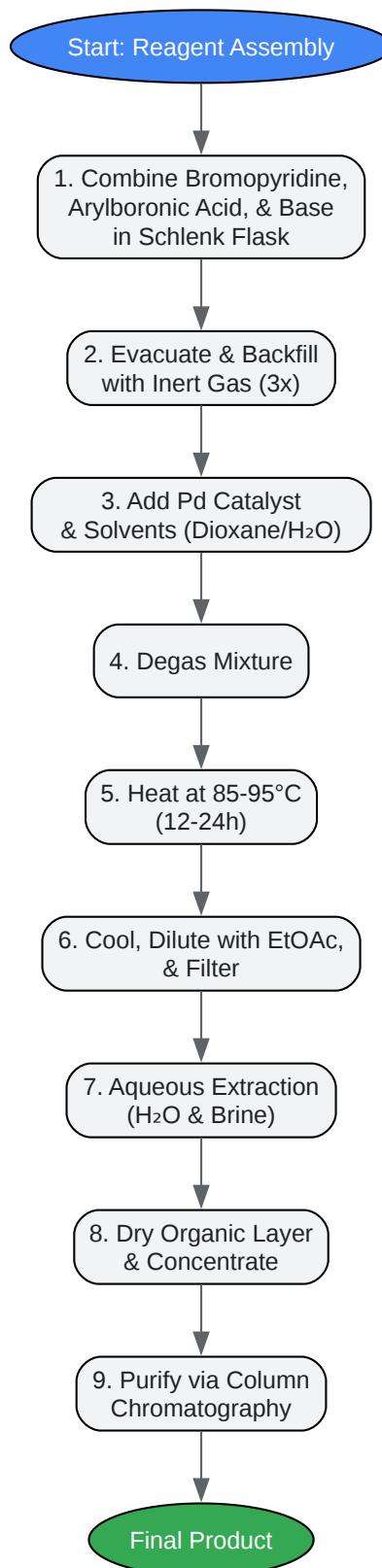
## Materials:

- **5-Amino-3-bromo-2-methoxypyridine** (1.0 equiv)
- Arylboronic acid (1.1 - 1.5 equiv)
- Tetrakis(triphenylphosphine)palladium(0)  $[\text{Pd}(\text{PPh}_3)_4]$  (2-5 mol%)
- Potassium phosphate ( $\text{K}_3\text{PO}_4$ ) or Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) (2.0 - 3.0 equiv)
- Anhydrous 1,4-Dioxane
- Deionized Water
- Ethyl Acetate (for extraction)
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )

## Procedure:

- Reaction Setup: To an oven-dried Schlenk flask, add **5-Amino-3-bromo-2-methoxypyridine**, the arylboronic acid, and the base ( $\text{K}_3\text{PO}_4$ ).
- Inert Atmosphere: Seal the flask with a septum, and evacuate and backfill with an inert gas (Argon or Nitrogen) three times.
- Catalyst and Solvent Addition: Under a positive pressure of inert gas, add the palladium catalyst  $[\text{Pd}(\text{PPh}_3)_4]$ . Subsequently, add the anhydrous 1,4-dioxane and water (typically a 4:1 to 5:1 ratio of dioxane:water) via syringe.
- Degassing: Degas the resulting mixture by bubbling the inert gas through the solution for 15-20 minutes.
- Reaction: Immerse the flask in a preheated oil bath at 85-95°C and stir vigorously for 12-24 hours.

- Monitoring: Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS until the starting material is consumed.
- Work-up: Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with ethyl acetate (50 mL) and filter through a pad of Celite to remove the catalyst.
- Extraction: Transfer the filtrate to a separatory funnel. Wash with water (2 x 30 mL) and then with brine (30 mL).
- Drying and Concentration: Dry the organic layer over anhydrous  $MgSO_4$ , filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the crude residue by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure product.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. Alexis Paskach—Understanding the Suzuki-Miyaura (SM) Reaction via WebMO Calculations | East Central IL ACS Undergraduate Research Conference - University of Illinois at Urbana-Champaign [publish.illinois.edu]
- 3. scbt.com [scbt.com]
- 4. 3-Amino-5-bromo-2-methoxypyridine, 96%, Thermo Scientific Chemicals | Fisher Scientific [fishersci.ca]
- 5. 3-Amino-5-bromo-2-methoxypyridine, 96%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.co.uk]
- 6. Efficient Synthesis of Novel Pyridine-Based Derivatives via Suzuki Cross-Coupling Reaction of Commercially Available 5-Bromo-2-methylpyridin-3-amine: Quantum Mechanical Investigations and Biological Activities [mdpi.com]
- To cite this document: BenchChem. [5-Amino-3-bromo-2-methoxypyridine CAS number 53242-18-5]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b021951#5-amino-3-bromo-2-methoxypyridine-cas-number-53242-18-5>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)